

Introduction: The Criticality of Accurate Formulation

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Compound of Interest

Compound Name: AG-494

Cat. No.: B8782912

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AG-494 (Tyrphostin **AG-494**) is a potent, cell-permeable inhibitor of the Epidermal Growth Factor Receptor (EGFR) tyrosine kinase and, to a lesser extent, PDGFR. Unlike irreversible inhibitors (e.g., AG-1478), **AG-494** acts as an ATP-competitive inhibitor, blocking the autophosphorylation of the receptor kinase domain. This blockage halts downstream signaling cascades, specifically the MAPK/ERK and PI3K/Akt pathways, which are critical for cell proliferation and survival in glioblastoma and other EGFR-driven malignancies.

Why this protocol matters: Tyrphostins are highly lipophilic. Improper solubilization results in "micro-precipitation"—invisible aggregates that float in aqueous media. This leads to:

- Inconsistent IC50 values: The effective concentration reaching the cell is lower than calculated.
- Solvent Shock: Attempting to dissolve directly in aqueous buffers often requires high DMSO percentages that are toxic to cells (>0.5%), confounding toxicity data.

This guide provides a standardized method to prepare a 10 mM stock solution in anhydrous DMSO, ensuring stability and reproducibility.

Physicochemical Specifications

Before handling, verify your specific batch against the Certificate of Analysis (CoA).

Parameter	Specification	Notes
Compound Name	AG-494 (Tyrphostin AG-494)	
CAS Number	133550-35-3	
Molecular Formula	C ₁₆ H ₁₂ N ₂ O ₃	
Molecular Weight	280.28 g/mol	Used for all molarity calculations.[1]
Solubility (DMSO)	~50 mg/mL (178 mM)	10 mM is easily achievable.
Solubility (Ethanol)	~4 mg/mL (14 mM)	Not recommended for high-conc stocks.
Solubility (Water)	Insoluble	Do not add water to the powder.
Appearance	Yellow to light brown solid	Protect from light.

Preparation Protocol: 10 mM Stock Solution

Materials Required

- Reagent: **AG-494** (Solid).[2]
- Solvent: Dimethyl Sulfoxide (DMSO), Anhydrous, ≥99.9% (Cell Culture Grade).
 - Note: Avoid "wet" DMSO (older bottles); water absorption causes **AG-494** precipitation.
- Equipment: Analytical balance (0.01 mg precision), Vortex mixer, Amber glass vials (or foil-wrapped tubes).

Step-by-Step Methodology

Step 1: Mass-Volume Calculation To prepare a 10 mM solution, use the formula:

Target Concentration: 10 mM Molecular Weight:[3] 280.28 g/mol [1]

Target Volume	Required Mass of AG-494
1 mL	2.80 mg
5 mL	14.01 mg
10 mL	28.03 mg

Step 2: Weighing

- Equilibrate the **AG-494** vial to room temperature before opening to prevent condensation (which degrades the compound).
- Weigh the specific amount of **AG-494** into a sterile, amber glass vial.
 - Scientific Insight: Glass is preferred over plastic for long-term storage of hydrophobic inhibitors in DMSO to prevent leaching of plasticizers.

Step 3: Solubilization

- Add the calculated volume of Anhydrous DMSO to the vial.
 - Critical: Do not add the full volume if you are unsure of the powder displacement. However, for 10 mM, the displacement is negligible.
- Vortex vigorously for 30–60 seconds.
- Visual Inspection: Hold the vial up to a light source. The solution should be clear yellow. If particles persist, sonicate in a water bath for 5 minutes at room temperature. Avoid heating >40°C.

Step 4: Aliquoting and Storage

- Divide the stock into small aliquots (e.g., 50 μ L or 100 μ L) in sterile polypropylene microcentrifuge tubes.
 - Reasoning: **AG-494** is sensitive to freeze-thaw cycles.^[4] Aliquoting ensures you only thaw what you need.

- Store at -20°C (stable for ~6 months) or -80°C (stable for >1 year).
- Protect from light.

Visualization: Workflow and Mechanism

Figure 1: Preparation Workflow

This diagram illustrates the critical path for stock generation, emphasizing the "No Water" rule.

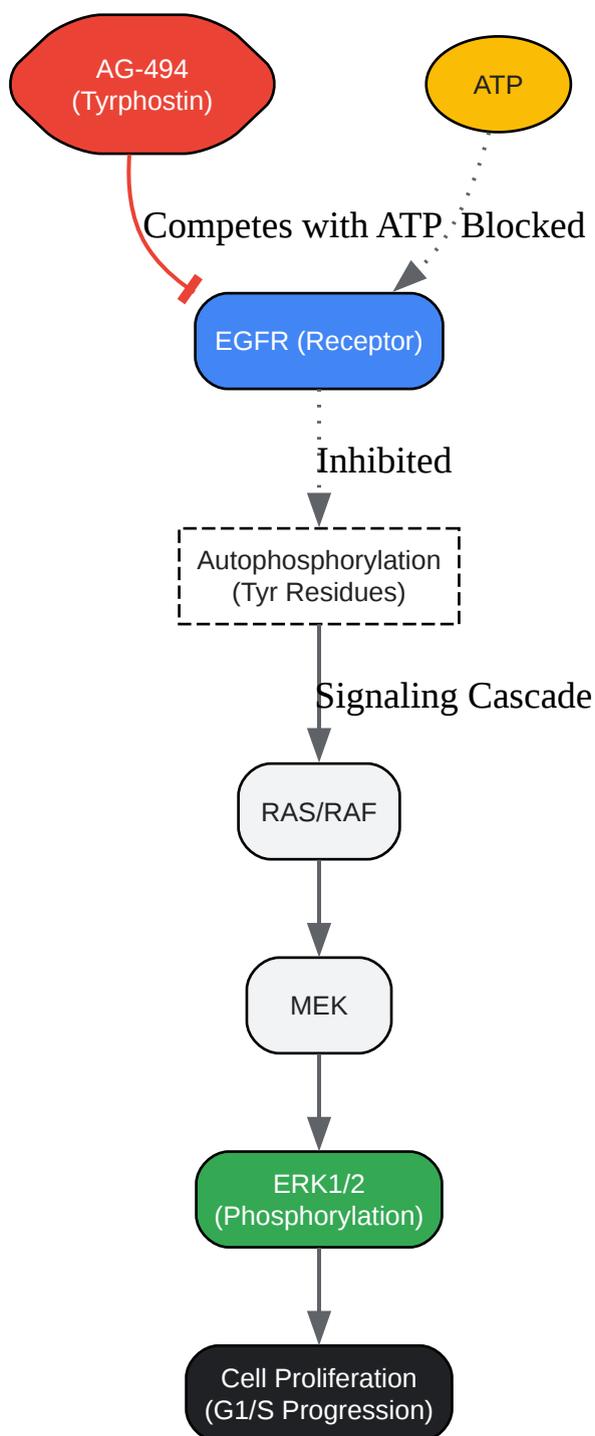


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Caption: Workflow for the preparation of 10 mM **AG-494** stock. Note the critical checkpoint for visual clarity before freezing.

Figure 2: Mechanism of Action (EGFR Inhibition)

Understanding the downstream effects is vital for designing validation assays (e.g., Western Blotting for p-ERK).



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Caption: **AG-494** acts as an ATP-competitive inhibitor of EGFR, preventing autophosphorylation and blocking the RAS/MAPK proliferation pathway.^{[1][5][6][7][8][9][10]}

Usage in Biological Assays

To use the stock in cell culture:

- Thaw: Thaw the aliquot at room temperature (do not heat).
- Intermediate Dilution (Optional but Recommended):
 - Dilute the 10 mM stock 1:100 in culture medium without serum to make a 100 μ M working solution (1% DMSO).
 - Immediately add this to the cells to reach the final concentration (e.g., 10 μ M).
- Final DMSO Limit: Ensure the final DMSO concentration in the well is <0.1% to avoid solvent toxicity.
 - Example: To treat cells at 10 μ M, dilute the 10 mM stock 1:1000 directly into the media. This yields exactly 0.1% DMSO.

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